

Application Notes and Protocols for 2,4-Heptadienal in Fragrance Research

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Compound of Interest		
Compound Name:	2,4-Heptadienal	
Cat. No.:	B147486	Get Quote

Disclaimer: The use of **2,4-Heptadienal** as a fragrance ingredient in consumer products is prohibited by the International Fragrance Association (IFRA) due to insufficient safety data.[1] [2][3] The following information is provided for research, historical, and informational purposes only and should not be interpreted as an endorsement or protocol for its use in commercial fragrance formulations.

Introduction

2,4-Heptadienal (CAS No. 4313-03-5 for the (E,E) isomer) is an unsaturated aldehyde recognized for its potent and complex aroma profile.[4][5] Historically, it has been of interest to the flavor and fragrance industry for its ability to impart unique and powerful notes to compositions.[6] It is found naturally in various sources, including fish oils, cucumbers, and citrus peels.[6][7] This document outlines the chemical properties, olfactory characteristics, and historical application context of **2,4-Heptadienal**, alongside generalized protocols for the sensory evaluation of fragrance raw materials for research purposes.

Chemical and Physical Properties

2,4-Heptadienal is a volatile organic compound with the molecular formula C7H10O.[4] Its properties are summarized in the table below.



Property	Value	Reference(s)
Molecular Formula	C7H10O	[4]
Molecular Weight	110.15 g/mol	[4][5]
Appearance	Colorless to pale yellow or yellow to red liquid	[4][6]
Odor Profile	Fatty, sweet, fruity (citrus/melon), green, with spicy notes	[4][5]
Boiling Point	Approximately 177-178 °C at 760 mmHg	[1][6]
Flash Point	Approximately 65.6 - 72.6 °C	[1][6]
Solubility	Insoluble in water; soluble in alcohol and non-volatile oils	[5][6]
Isomers	Primarily exists as (2E,4E)- Heptadienal and (2E,4Z)- Heptadienal	[5][8]

Olfactory Profile and Historical Application in Fragrance

Prior to its prohibition, **2,4-Heptadienal** was valued for its multifaceted odor profile. At very low concentrations, it could introduce fresh, green, and citrus-peel nuances.[8][9] Its characteristic fatty and slightly metallic notes were utilized to create marine or ozonic accords.[7][9] In trace amounts, it was used to enhance the top notes of citrus and herbal fragrances.[9] Overdosing would result in a harsh, greasy, and undesirable character.[10]

The primary isomer of interest for its aroma was trans, trans-2,4-Heptadienal ((2E,4E)-Hepta-2,4-dienal).[6] It was explored for its potential to add realism to certain fruit and vegetable notes, as well as to provide a unique freshness in aldehydic compositions.[9][10]

Regulatory Status



The International Fragrance Association (IFRA) has prohibited the use of **2,4-Heptadienal** as a fragrance ingredient.[2] This restriction is due to the absence of sufficient data to perform an adequate safety evaluation.[1][2] Therefore, it should not be used in any fragrance formulations intended for consumer products.

Experimental Protocols (For Research Purposes Only)

The following are generalized protocols for the sensory evaluation of a fragrance raw material. These are not specific to **2,4-Heptadienal** for commercial application but represent a standard workflow in fragrance research and development.

Preparation of Dilutions for Olfactory Evaluation

Objective: To prepare a substance in various concentrations for safe and effective olfactory assessment.

Materials:

- Aroma chemical (e.g., 2,4-Heptadienal)
- Solvent (e.g., ethanol, propylene glycol, or diethyl phthalate)
- Glass vials with caps
- Pipettes
- Smelling strips

Protocol:

- Prepare a 10% stock solution of the aroma chemical in the chosen solvent.
- From the stock solution, create a series of dilutions (e.g., 1%, 0.1%, 0.01%) by serial dilution.
- Label each vial clearly with the chemical name and concentration.
- Allow the solutions to equilibrate for a short period before evaluation.



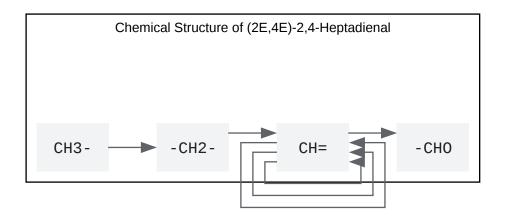
Sensory Evaluation of a Fragrance Ingredient

Objective: To systematically describe the odor profile of a raw material over time.

Protocol:

- Dip a clean smelling strip into the lowest concentration vial, ensuring not to oversaturate.
- Wave the smelling strip a few inches from the nose and inhale gently.
- Record the initial impressions of the odor (top notes). Note the character, intensity, and any associations.
- Allow the smelling strip to air for several minutes to an hour.
- Re-evaluate the odor at set time intervals (e.g., 5 min, 30 min, 1 hour, 4 hours) to assess the evolution of the scent (mid and base notes).
- Repeat the process with higher concentrations, noting any changes in the odor profile.

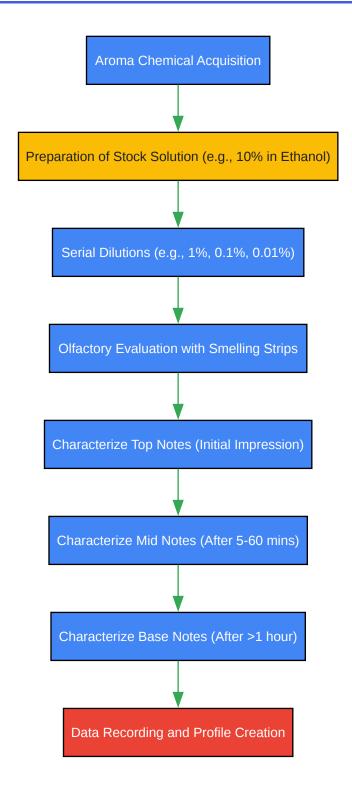
Visualizations



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Caption: Chemical structure of (2E,4E)-2,4-Heptadienal.





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Caption: Experimental workflow for sensory evaluation.



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